

Application Notes and Protocols for PW0729 in Calcium Imaging Assays

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Compound of Interest

Compound Name: PW0729

Cat. No.: B15608950

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Introduction

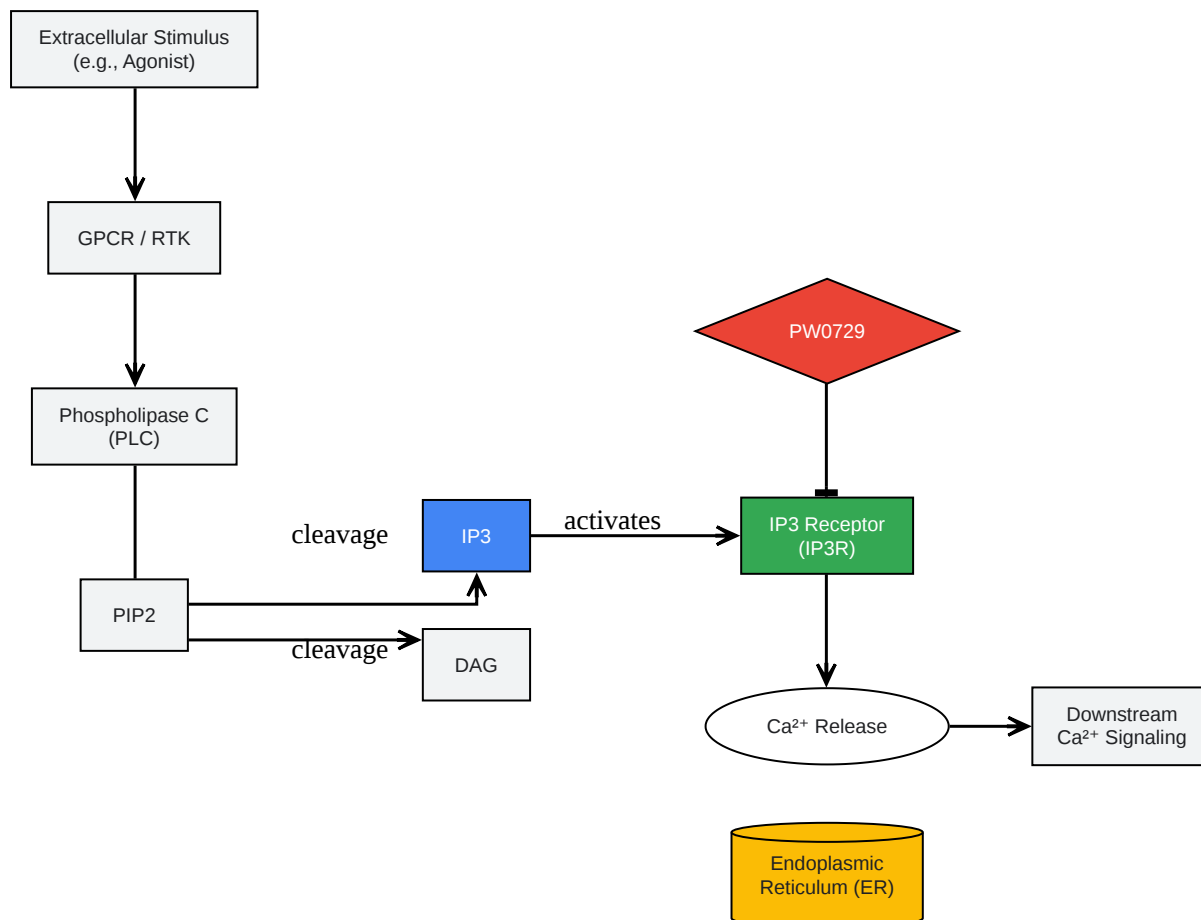
Intracellular calcium (Ca^{2+}) is a ubiquitous second messenger that governs a multitude of cellular processes, including gene expression, cell proliferation, and neurotransmission.[1] The precise spatial and temporal control of intracellular Ca^{2+} concentrations is critical for normal cellular function.[2] One of the key mechanisms for elevating intracellular Ca^{2+} is its release from the endoplasmic reticulum (ER) through the inositol 1,4,5-trisphosphate receptor (IP3R). [3][4]

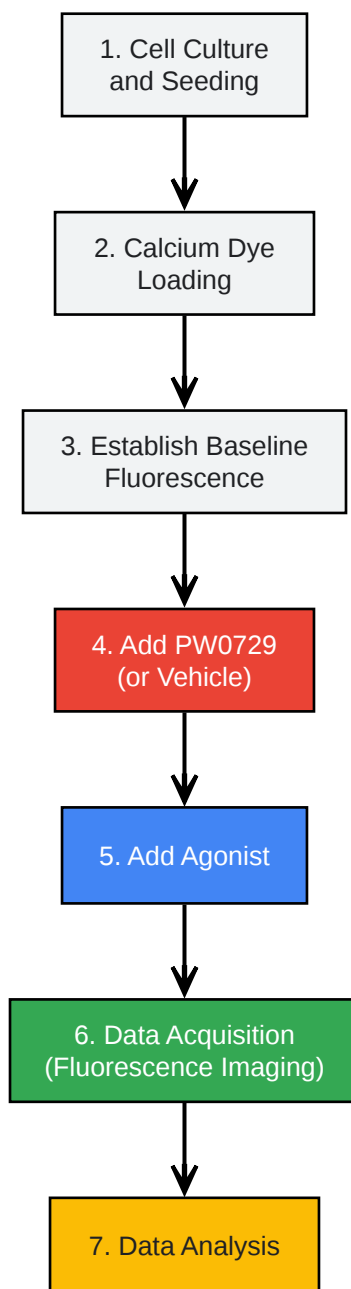
The IP3R is a ligand-gated Ca^{2+} channel that is activated by inositol 1,4,5-trisphosphate (IP3), which is produced at the plasma membrane following the activation of G protein-coupled receptors (GPCRs) or receptor tyrosine kinases.[4][5] Dysregulation of IP3R-mediated Ca^{2+} signaling has been implicated in various diseases, making it an attractive target for therapeutic intervention.

PW0729 is a potent and selective, cell-permeant small molecule inhibitor of the IP3R. These application notes provide detailed protocols and guidelines for utilizing **PW0729** in calcium imaging assays to investigate IP3R function and modulate intracellular Ca^{2+} signaling.

Mechanism of Action

PW0729 acts as a non-competitive antagonist of the IP3R. It binds to a site distinct from the IP3 binding site, thereby preventing the conformational changes required for channel opening, even in the presence of high concentrations of IP3. This leads to the inhibition of Ca²⁺ release from the ER, effectively dampening agonist-induced intracellular Ca²⁺ signals.





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